

Applications of 2-Amino Benzamidoxime in Medicinal Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Amino benzamidoxime

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Introduction

2-Amino benzamidoxime and its derivatives represent a versatile scaffold in medicinal chemistry, demonstrating a broad spectrum of biological activities. These compounds have garnered significant interest due to their potential as anticancer and antimicrobial agents. The presence of the amino and amidoxime functionalities allows for diverse chemical modifications, enabling the fine-tuning of their pharmacological profiles. This document provides a comprehensive overview of the applications of **2-amino benzamidoxime** derivatives, including detailed experimental protocols for their evaluation and visualizations of their proposed mechanisms of action.

Anticancer Applications

Derivatives of **2-amino benzamidoxime** have shown promising activity against various cancer cell lines, primarily through the induction of apoptosis and cell cycle arrest.

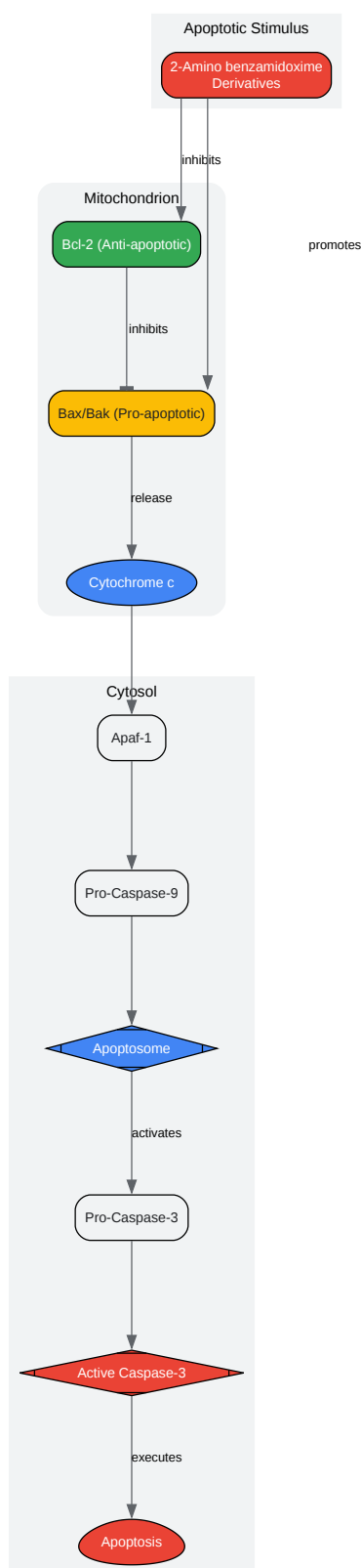
Quantitative Data: Anticancer Activity

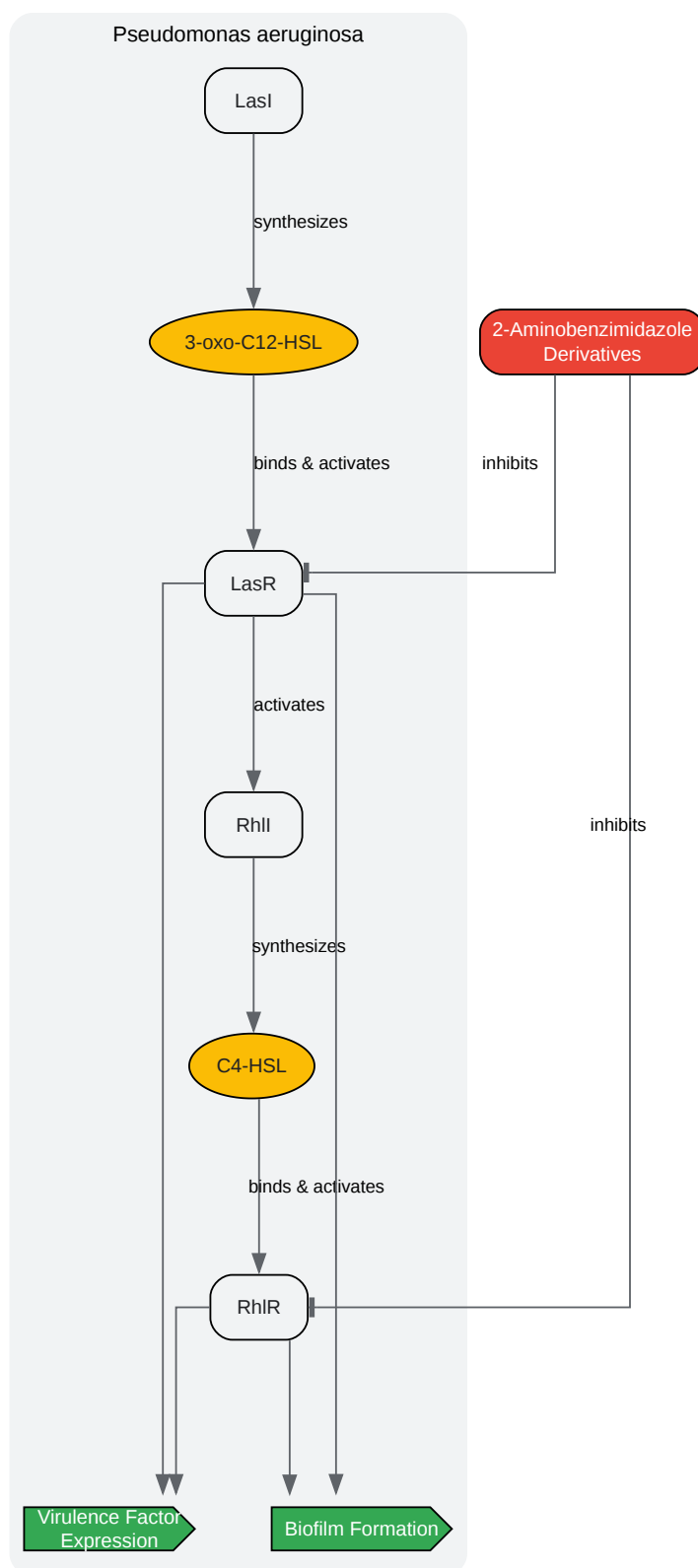
The following table summarizes the in vitro anticancer activity of selected **2-amino benzamidoxime** derivatives.

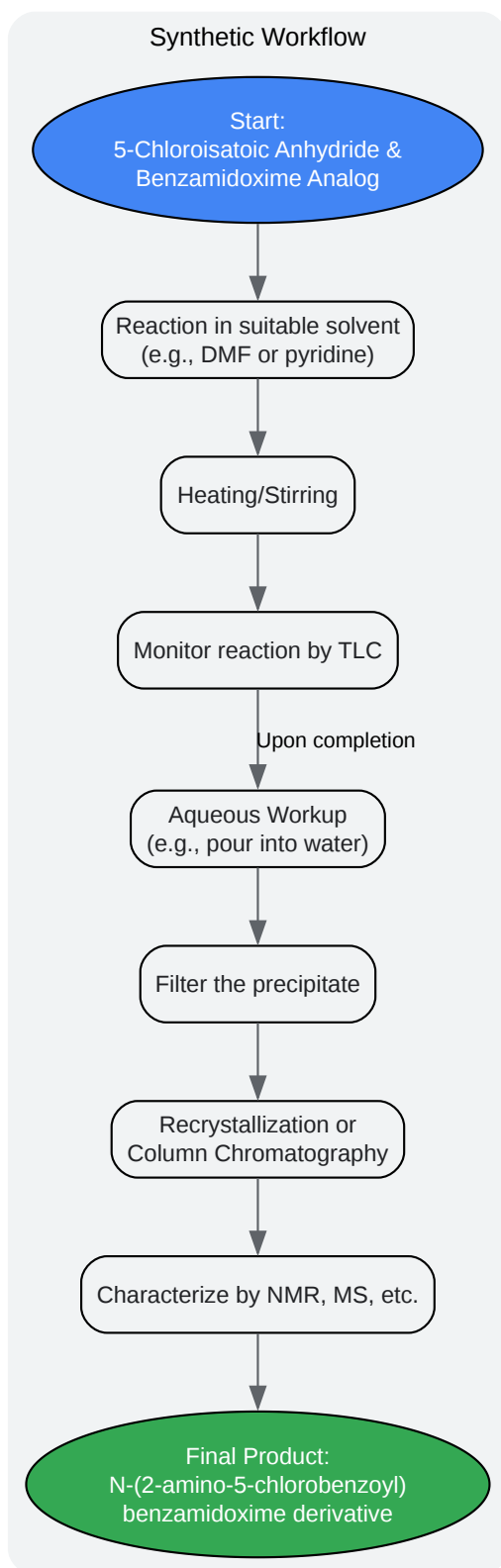
Compound/Derivative	Cell Line	Assay Type	IC50 (μM)	Reference
N-(2-amino-5-chlorobenzoyl)benzamidoxime (IIIc)	Jurkat (T-cell lymphoma)	MTT Assay	19	[1] [2]
N-(2-amino-5-chlorobenzoyl)benzamidoxime (IIIc)	HL-60RG (leukemia)	MTT Assay	6.9	[1] [2]
N-(2-aminobenzoyl)benzamidoxime (IIIa)	Jurkat (T-cell lymphoma)	MTT Assay	65	[1] [2]
N-(2-aminobenzoyl)benzamidoxime (IIIa)	HL-60RG (leukemia)	MTT Assay	59	[1] [2]

Mechanism of Action: Induction of Apoptosis and Cell Cycle Arrest

Studies on N-(2-amino-5-chlorobenzoyl)benzamidoxime derivatives indicate that they exert their anticancer effects by causing a transient cell-cycle delay at low concentrations and inducing apoptosis at higher concentrations[\[1\]](#)[\[2\]](#). The apoptotic pathway is a complex signaling cascade involving initiator and effector caspases, regulated by the Bcl-2 family of proteins. While the precise molecular targets of **2-amino benzamidoxime** derivatives within this pathway are still under investigation, the proposed mechanism involves the activation of the intrinsic (mitochondrial) pathway of apoptosis.







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References

- 1. N-(2-amino-5-chlorobenzoyl)benzamidoxime derivatives inhibit human leukemia cell growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ar.iijournals.org [ar.iijournals.org]
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